Hexafluoroacetone Azine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest	
Compound Name:	*Hexafluoroacetone azine*
CAS No.:	*1619-84-7*
Cat. No.:	*B162196*

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Introduction: The Unique Profile of a Fluorinated Building Block

Hexafluoroacetone azine, systematically named 1,1,1,3,3,3-hexafluoro-2-[2,2,2-trifluoro-1-(trifluoromethyl)ethylidene]hydrazone, is a highly fluorinated chemical compound that serves as a valuable and reactive intermediate in synthetic chemistry.[1] Its structure, characterized by two hexafluoroisopropylidene units linked by an azine bridge, imparts unique electronic properties and reactivity, making it a subject of interest for researchers in materials science and drug discovery. The presence of twelve fluorine atoms in a relatively compact molecule results in high stability, low volatility, and strong electron-withdrawing effects, which significantly influence its chemical behavior.[1] This guide provides an in-depth overview of the commercial availability, synthesis, and key applications of **Hexafluoroacetone azine**, with a particular focus on its potential in the development of novel therapeutics.

Core Properties and Specifications

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A thorough understanding of the physicochemical properties of **Hexafluoroacetone azine** is paramount for its safe handling and effective utilization in research and development.

Property	Value	Reference
CAS Number	1619-84-7	[2]
Molecular Formula	C6F12N2	[2]
Molecular Weight	328.06 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	67-68 °C	[2]
Density	1.439 g/mL at 25 °C	[2]
Refractive Index	n20/D 1.3	[2]

Commercial Availability and Procurement

Hexafluoroacetone azine is available from a number of specialized chemical suppliers. Researchers and drug development professionals can procure this reagent in various quantities, typically ranging from grams to kilograms. It is important to source from reputable suppliers who can provide a certificate of analysis detailing the purity and specifications of the product.

Table of Commercial Suppliers:

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Supplier	Country	Purity/Grades Offered	Notes
American Custom Chemicals Corporation	USA	95.00%	Often available in smaller research quantities.[2]
Energy Chemical	China	-	A major supplier with a broad product list.[2]
DAYANG CHEM (HANGZHOU) CO.,LTD	China	-	Another significant supplier based in China.[2]
CymitQuimica	Spain	-	Provides access to a range of research chemicals.[1]

Note: Availability and purity may vary. It is recommended to contact the suppliers directly for the most current information.

Synthesis of **Hexafluoroacetone Azine**: A Laboratory-Scale Protocol

The synthesis of **Hexafluoroacetone azine** is typically achieved through the condensation reaction of hexafluoroacetone with hydrazine hydrate. The high electrophilicity of the carbonyl carbon in hexafluoroacetone, a result of the strong electron-withdrawing trifluoromethyl groups, facilitates its reaction with nucleophiles like hydrazine.[3]

Reaction Mechanism Overview

The synthesis proceeds via a classical nucleophilic addition of hydrazine to the carbonyl group of hexafluoroacetone, followed by dehydration to form the hydrazone. A second equivalent of hexafluoroacetone then reacts with the remaining -NH2 group of the hydrazone, leading to the formation of the symmetrical azine.

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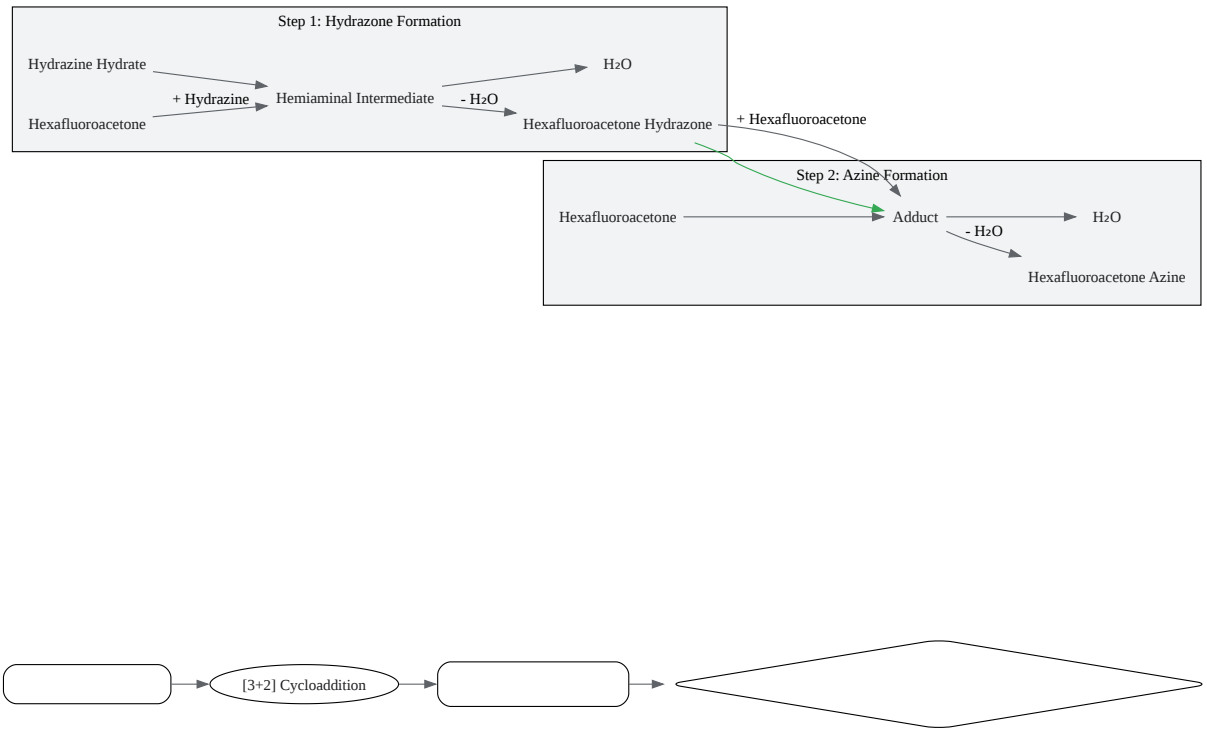

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Caption: Role of **Hexafluoroacetone Azine** in accessing biologically relevant scaffolds.

Potential in Specific Therapeutic Areas:

- Antiviral Agents: Many antiviral drugs are nucleoside analogs or heterocyclic compounds. [4]The ability to synthesize novel fluorinated heterocycles from **Hexafluoroacetone azine** makes it a valuable tool in the search for new antiviral agents.

- Anticancer Agents: A vast number of anticancer drugs feature heterocyclic cores. [5]The unique substitution patterns and electronic properties of fluorinated heterocycles derived from **Hexafluoroacetone azine** could lead to the discovery of compounds with novel mechanisms of action or improved selectivity for cancer cells.

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- Anti-inflammatory Drugs: Non-steroidal anti-inflammatory drugs (NSAIDs) and other anti-inflammatory agents often contain heterocyclic moieties. [6][7]The development of new fluorinated heterocyclic compounds is an active area of research for identifying next-generation anti-inflammatory therapies.

Conclusion and Future Outlook

Hexafluoroacetone azine is a specialized yet powerful reagent for the synthesis of complex fluorinated molecules. Its commercial availability, coupled with a straightforward synthetic protocol, makes it accessible to researchers in both academic and industrial settings. The true potential of **Hexafluoroacetone azine** in drug development lies in its ability to serve as a gateway to novel, highly functionalized heterocyclic compounds through cycloaddition chemistry. As the demand for more effective and specific therapeutics continues to grow, the exploration of the chemical space accessible from unique building blocks like **Hexafluoroacetone azine** will undoubtedly play a crucial role in the future of medicinal chemistry.

References

- Synthesis and Cytotoxic Activity of Azine Derivatives of 6-Hydroxyxanthanodiene. (2020). ResearchGate. Retrieved from [Link]
- Synthesis and Cytotoxic Activity of Azine Derivatives of 6-Hydroxyxanthanodiene. (2020). PubMed. Retrieved from [Link]
- Structure, synthesis and application of azines: A Historical Perspective. (2014). The Royal Society of Chemistry. Retrieved from [Link]
- Hexafluoroacetone as Protecting and Activating Reagent: New Routes to Amino, Hydroxy, and Mercapto Acids and Their Application for Peptide and Glyco- and Depsipeptide Modification. (2006). ResearchGate. Retrieved from [Link]
- The design, synthesis, and antiviral activity of monofluoro and difluoro analogues of 4'-azidocytidine against hepatitis C virus replication: the discovery of 4'-azido-2'-deoxy-2'-fluorocytidine and 4'-azido-2'-dideoxy-2',2'-difluorocytidine. (2009). PubMed. Retrieved from [Link]

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- Serendipitous Identification of Azine Anticancer Agents Using a Privileged Scaffold Morphing Strategy. (2021). PubMed Central. Retrieved from [Link]
- Unsaturated nitrogen compounds containing fluorine. Part III. Reactions of **hexafluoroacetone azine** with alkanes, cycloalkanes, and trimethylsilane. (1974). Journal of the Chemical Society, Perkin Transactions 1. Retrieved from [Link]
- Exploring the Versatility of Azine Derivatives: A Comprehensive Review on Synthesis and Biological Applications. (2023). National Institutes of Health. Retrieved from [Link]
- Antiviral Agents. (n.d.). AccessMedicine. Retrieved from [Link]
- New strategies for the synthesis of 1- and 2-azetines and their applications as value-added building blocks. (2023). Organic & Biomolecular Chemistry. Retrieved from [Link]
- hexafluoroacetone. (n.d.). Organic Syntheses. Retrieved from [Link]
- Analytical applications of hexafluoroacetone and fluorine-19 nuclear magnetic resonance. Technique for simultaneous quantitation of water and hydroxyls with characterization of the latter. (1974). Analytical Chemistry. Retrieved from [Link]
- Synthesis, In Vitro Anti-Inflammatory Activity, Molecular Docking, Molecular Dynamics and DFT Calculations of Thiazoline-2-Thione Derivatives. (2024). MDPI. Retrieved from [Link]
- A roadmap to engineering antiviral natural products synthesis in microbes. (2020). PubMed Central. Retrieved from [Link]
- Hexafluoroacetone as protecting and activating reagent: Site-selective functionalization of iminodiacetic acid. (2004). ResearchGate. Retrieved from [Link]
- A Review: Organic Synthesis of Heterocyclic Compounds and Their Pharmaceutical Therapeutic Applications. (2025). ResearchGate. Retrieved from [Link]
- Catalytic process for the preparation of hexafluoroacetone. (1986). Google Patents.
- Antiviral Compounds to Address Influenza Pandemics: An Update from 2016-2022. (2023). Unknown Source. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Synthesis of Fluorinated and Fluoroalkylated Heterocycles Containing at Least One Sulfur Atom via Cycloaddition Reactions. (2020). PubMed Central. Retrieved from [Link]
- Synthesis and Cytotoxic Activity of Azine Derivatives of 6-Hydroxyxanthanodiene. (2020). OUCI. Retrieved from [Link]
- Heterocycles, their Synthesis and Industrial Applications: A Review. (2020). ResearchGate. Retrieved from [Link]
- Design, Synthesis and In-Vitro Biological Evaluation of Antofine and Tylophorine Prodrugs as Hypoxia-Targeted Anticancer Agents. (2022). MDPI. Retrieved from [Link]
- Design, synthesis, and anti-inflammatory activity of indole-2-formamide benzimidazole[2,1-b]thiazole derivatives. (2024). RSC Publishing. Retrieved from [Link]
- A review: Mechanism of action of antiviral drugs. (2021). PubMed Central. Retrieved from [Link]

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Sources

- 1. CAS 1619-84-7: hexafluoroacetone azine | CymitQuimica [cymitquimica.com]
- 2. HEXAFLUOROACETONE AZINE | 1619-84-7 [chemicalbook.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. accessmedicine.mhmedical.com [accessmedicine.mhmedical.com]
- 5. Serendipitous Identification of Azine Anticancer Agents Using a Privileged Scaffold Morphing Strategy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Exploring the Versatility of Azine Derivatives: A Comprehensive Review on Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]

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